

vanillic acid urine normal levels

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Compound Focus: Vanillic acid

CAS No.: 2475-56-1

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Quantitative Data Summary

The table below summarizes the quantitative data for **Vanillic Acid** (VLA), Vanillylmandelic Acid (VMA), and their ratio from a study comparing non-AADC deficient controls and AADC deficient patients [1] [2].

Population	Number of Samples	VLA (mmol/mol creatinine)	VMA (mmol/mol creatinine)	VLA/VMA Ratio
Non-AADC Deficient Controls	10,095	Mean: 0.3 (SD: 1.18; Range: 0–57.79) [1] [2]	Mean: 5.59 (SD: 3.87; Range: 0.04–60.62) [1] [2]	Mean: 0.07 (SD: 0.37; Range: 0.0–23.24) [1] [2]
AADC Deficient Patients	14	Mean: 10.24 (SD: 11.58; Range: 0.37–33.06) [1] [2]	Mean: 0.45 (SD: 0.29; Range: 0.11–1.27) [1] [2]	Mean: 23.16 (SD: 22.83; Range: 0.97–74.1) [1] [2]

The study concluded that the **VLA/VMA ratio is a more reliable diagnostic marker** than the concentration of either metabolite alone, as it clearly distinguishes patients with AADC deficiency from the control group [1] [2]. The ratio tends to be highest in young patients and decreases with age, for which the study developed age-adjusted diagnostic thresholds [1].

Detailed Experimental Protocol

The primary methodology for determining VLA and VMA levels involves urine organic acid analysis using Gas Chromatography-Mass Spectrometry (GC-MS) [1]. Here is a detailed breakdown of the protocol:

Sample Preparation

- **Collection:** Urine samples are collected from patients and controls.
- **Extraction:** The acidified urine samples undergo **liquid-liquid extraction** [1]. This typically involves using an organic solvent (like ethyl acetate) to separate the acidic metabolites from the urine matrix [3].
- **Derivatization:** The extracted acids are chemically modified (derivatized) to make them more volatile and stable for GC-MS analysis. The specific method uses **trimethylsilylation** to create trimethylsilyl (TMS) derivatives [1] [4].

Instrumental Analysis

- **Technique:** **Gas Chromatography-Mass Spectrometry (GC-MS)** [1] [4] [5].
- **Separation:** The derivatized sample is injected into the GC system. The different compounds are separated as they travel through the chromatographic column based on their chemical properties.
- **Detection & Quantification:** As compounds exit the GC column, they enter the mass spectrometer, which identifies them based on their unique mass-to-charge ratio (m/z). The study used a **semi-quantitative** approach, meaning metabolite levels are estimated by comparing their signal intensity to an internal standard and normalized to urine creatinine concentration for accuracy [1].

Data Interpretation

- The semi-quantitative concentrations of VLA and VMA are obtained from the GC-MS analysis.
- The **VLA/VMA ratio is calculated** for each sample.
- This ratio is then compared against established reference intervals. A significantly elevated ratio strongly suggests AADC deficiency [1].

Biochemical Pathway and Workflow

The following diagram illustrates the metabolic relationship between dopamine, VLA, and VMA, and the analytical workflow for their measurement.

Biochemical pathway and analytical workflow for VLA and VMA measurement. In AADC deficiency, the blocked normal pathway leads to elevated VLA and a high VLA/VMA ratio.

Key Takeaways for Researchers

- **Primary Application:** The measurement of urinary VLA and the VLA/VMA ratio is primarily established as a **highly specific diagnostic marker for Aromatic L-amino acid decarboxylase (AADC) deficiency** [1].
- **Comparative Advantage:** The **VLA/VMA ratio** is a more robust marker than individual metabolite concentrations because it accounts for variations in urine dilution and clearly differentiates patients from a large control population [1].
- **Age Consideration:** The diagnostic power of the ratio is most pronounced in young children, and age-adjusted thresholds should be applied for accurate diagnosis [1].
- **Historical Context:** While older research also measured **vanillic acid** in the context of neurogenic tumors like neuroblastoma [4], the most current and specific data supports its use for AADC deficiency.

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